

# Essential Safety and Logistics for Handling CGP46381

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Compound of Interest		
Compound Name:	CGP46381	
Cat. No.:	B1668510	Get Quote

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **CGP46381**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, storage conditions, and disposal methods to ensure a safe laboratory environment.

#### **Compound Data Summary**

For quick reference, the key quantitative data for **CGP46381** is summarized in the table below.

Property	Value	Citations
Molecular Weight	219.26 g/mol	[1]
Formula	C10H22NO2P	[1]
CAS Number	123691-14-5	[1]
Appearance	White solid	[1]
Solubility	Soluble to 100 mM in water	
Storage Temperature	Room Temperature (RT)	[1]
Purity	≥98.00%	[1]
IC50	4.9 μM (for GABA-B receptor)	[2]



### **Hazard Identification and Precautionary Measures**

**CGP46381** is classified with the following hazards.[3] All personnel must review the Safety Data Sheet (SDS) thoroughly before handling.

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Mutagenicity: Suspected of causing genetic defects.[3]
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.[3]

Signal Word: Warning[3]

**Key Precautionary Statements:** 

- P201: Obtain special instructions before use.[3]
- P202: Do not handle until all safety precautions have been read and understood.[3]
- P261: Avoid breathing dust.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P273: Avoid release to the environment.[3]

#### **Operational Handling Protocol**

Follow these step-by-step procedures for the safe handling of **CGP46381** from receipt to disposal.

#### **Receiving and Storage**

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the compound in a tightly closed container in a dry, well-ventilated area at room temperature.[1][3] The compound is sensitive to air and light; handle and store under an inert gas.[3]



 Labeling: Ensure the container is clearly labeled with the compound name and all relevant hazard warnings.

#### **Personal Protective Equipment (PPE)**

All handling of **CGP46381**, especially when dealing with the solid form, must be conducted within a certified chemical fume hood.[3] The following PPE is mandatory:

PPE Category	Specification
Eye/Face Protection	ANSI Z87.1-compliant safety glasses or goggles.[3] A face shield may be required for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, KCL 741 Dermatril® L or equivalent).[3]
Body Protection	A fully buttoned laboratory coat. Consider a chemical-resistant apron for larger quantities.[3]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved particulate respirator is required.[3]

#### **Weighing and Solution Preparation**

- Work Area Preparation: Designate a specific area within a fume hood for handling. Cover the work surface with absorbent, disposable bench paper.
- Weighing:
  - Perform all weighing operations within the fume hood to minimize dust inhalation.
  - Use a dedicated set of spatulas and weighing boats.
  - Handle the solid compound gently to avoid generating dust.
- Solution Preparation:



- Add the solvent (e.g., water) to the weighed CGP46381 solid slowly to avoid splashing.
- If sonication is required, ensure the container is sealed.
- Solutions should not be stored long-term unless stability data is available.[1]

#### **Emergency Procedures**

- If Swallowed: Rinse mouth and immediately call a POISON CENTER or doctor.[3]
- If on Skin: Wash the affected area with plenty of water.[3] Immediately remove contaminated clothing.
- Spills:
  - For minor spills, collect the dry material using absorbent pads. Avoid generating dust.[3][4]
  - Clean the affected area thoroughly.
  - Place all cleanup materials in a sealed container for proper disposal.

## **Disposal Plan**

All waste containing **CGP46381** must be treated as hazardous waste.

- Waste Collection:
  - Collect all solid waste (e.g., contaminated gloves, weighing boats, bench paper) in a clearly labeled, sealed hazardous waste container.
  - Collect all liquid waste in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Environmental Precaution: Avoid release to the environment.[3] Prevent spillage from entering drains or waterways.
- Disposal: Dispose of all waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.



#### **Handling Workflow Diagram**

The following diagram illustrates the standard workflow for handling **CGP46381** in a laboratory setting.



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Caption: Workflow for safe handling of CGP46381.

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